

Technical Guide: Safety and Handling of 4-(Chloromethyl)-1-trityl-1H-imidazole

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Compound of Interest

Compound Name: 4-(Chloromethyl)-5-methyl-1-trityl-1H-imidazole

Cat. No.: B181660

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Disclaimer: This document provides safety and handling information for 4-(Chloromethyl)-1-trityl-1H-imidazole (CAS No. 103057-10-9). The user-specified compound "**4-(Chloromethyl)-5-methyl-1-trityl-1H-imidazole**" is a close derivative. While the safety and handling procedures are expected to be very similar due to the shared functional groups, users must consult the specific Safety Data Sheet (SDS) provided by their supplier for the exact compound being used.

This guide is intended for researchers, scientists, and drug development professionals familiar with handling chemical reagents. It synthesizes available data on the safe handling, storage, emergency procedures, and disposal of 4-(Chloromethyl)-1-trityl-1H-imidazole.

Chemical Identification and Physical Properties

This section outlines the key identifiers and physical characteristics of the compound.

Property	Value	Reference
CAS Number	103057-10-9	[1][2]
Molecular Formula	C ₂₃ H ₁₉ ClN ₂	[1][2]
Molecular Weight	358.86 g/mol	[1][2]
Appearance	Solid	[1]
InChI Key	ADCUCAMWCWNHJA-UHFFFAOYSA-N	[1][2]
Flash Point	Not applicable	[1]

Hazard Identification and Classification

The compound is classified as hazardous. The following table summarizes its GHS classification.[1][2]

Category	Information	Reference
Pictogram	GHS05 (Corrosion)	[1]
Signal Word	Danger	[1]
Hazard Statements	H318: Causes serious eye damage.	[1]
	H315: Causes skin irritation. (Reported by 50% of sources)	[2]
	H335: May cause respiratory irritation. (Reported by 50% of sources)	[2]
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[1]
	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1][3]

Safe Handling and Storage

Proper handling and storage are critical to ensure personnel safety and maintain the integrity of the compound.

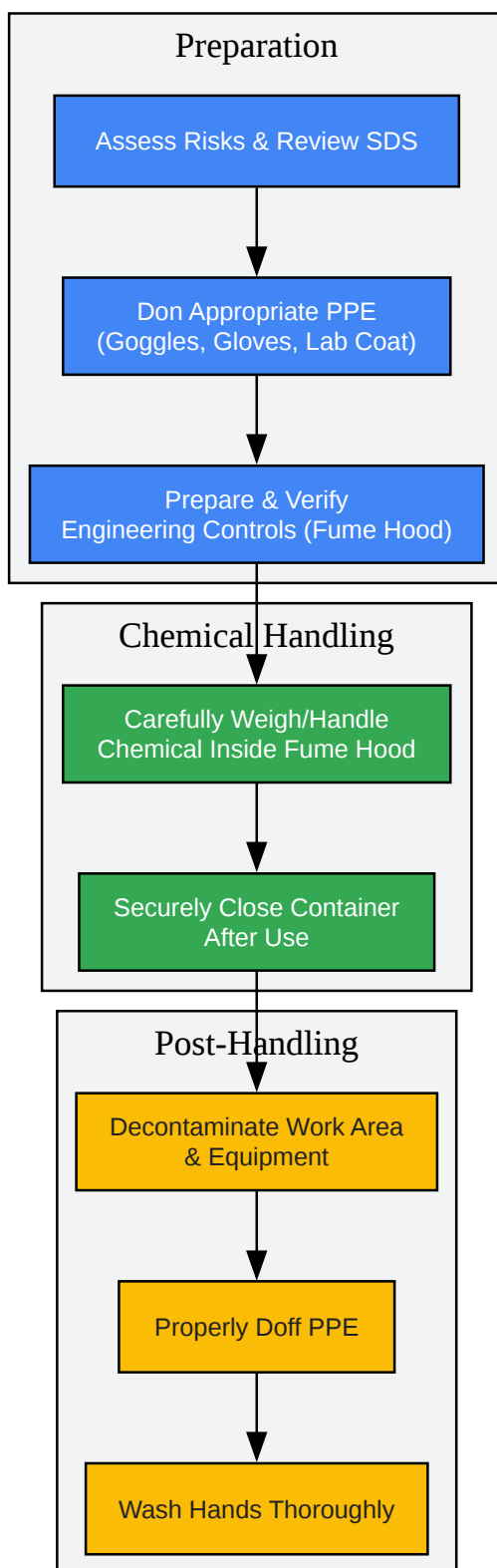
3.1. Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Handle the product in a well-ventilated area. For procedures that may generate dust, use a chemical fume hood.[3][4]
- Eyewash Stations: Ensure that eyewash stations and safety showers are located close to the workstation.[4][5]

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[6\]](#)[\[7\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[6\]](#)[\[7\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[7\]](#)

3.2. General Handling Workflow

The following workflow outlines the standard procedure for safely handling the chemical in a laboratory setting.



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Figure 1: Standard workflow for handling 4-(Chloromethyl)-1-trityl-1H-imidazole.

3.3. Storage Conditions

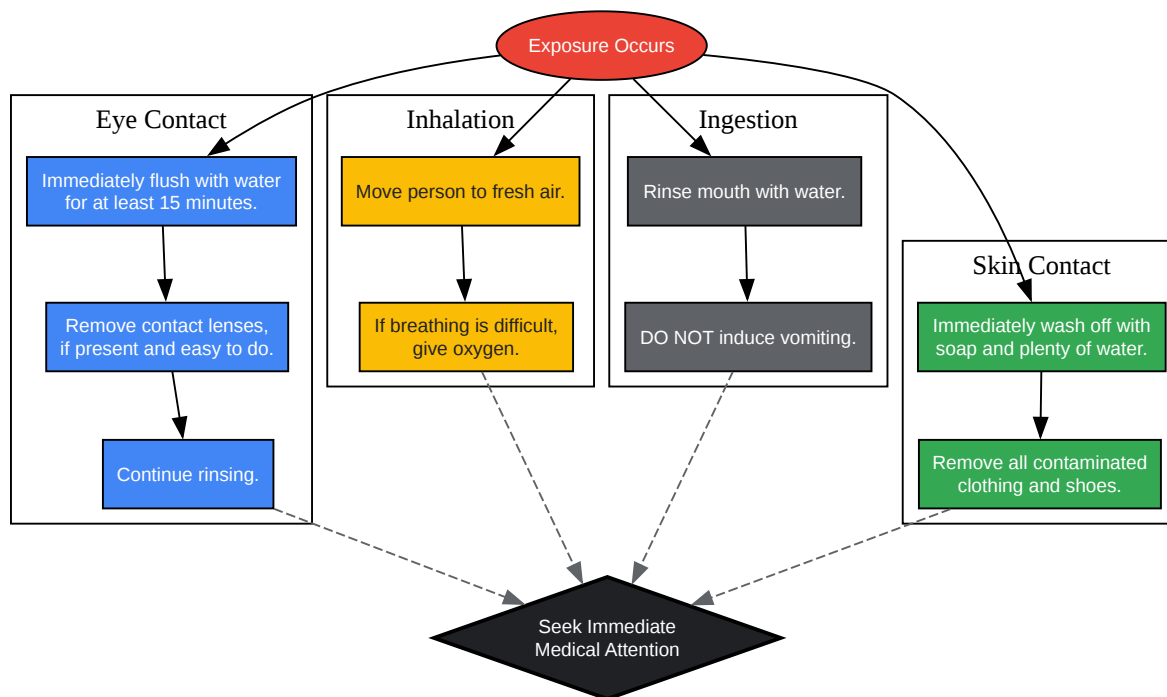
- Store in a dry, cool, and well-ventilated place.[\[3\]](#)[\[4\]](#)
- Keep the container tightly closed to prevent moisture contact.[\[3\]](#)[\[4\]](#)
- Store in a corrosives area, away from incompatible materials such as strong oxidizing agents, bases, and water.[\[3\]](#)[\[5\]](#)
- The material is classified under Storage Class Code 11: Combustible Solids.[\[1\]](#)

Emergency Procedures

Immediate and appropriate action is required in case of accidental exposure or release.

4.1. First-Aid Measures

The following diagram details the initial response to different types of exposure. In all cases of exposure, seek immediate medical attention.[\[3\]](#)[\[5\]](#)



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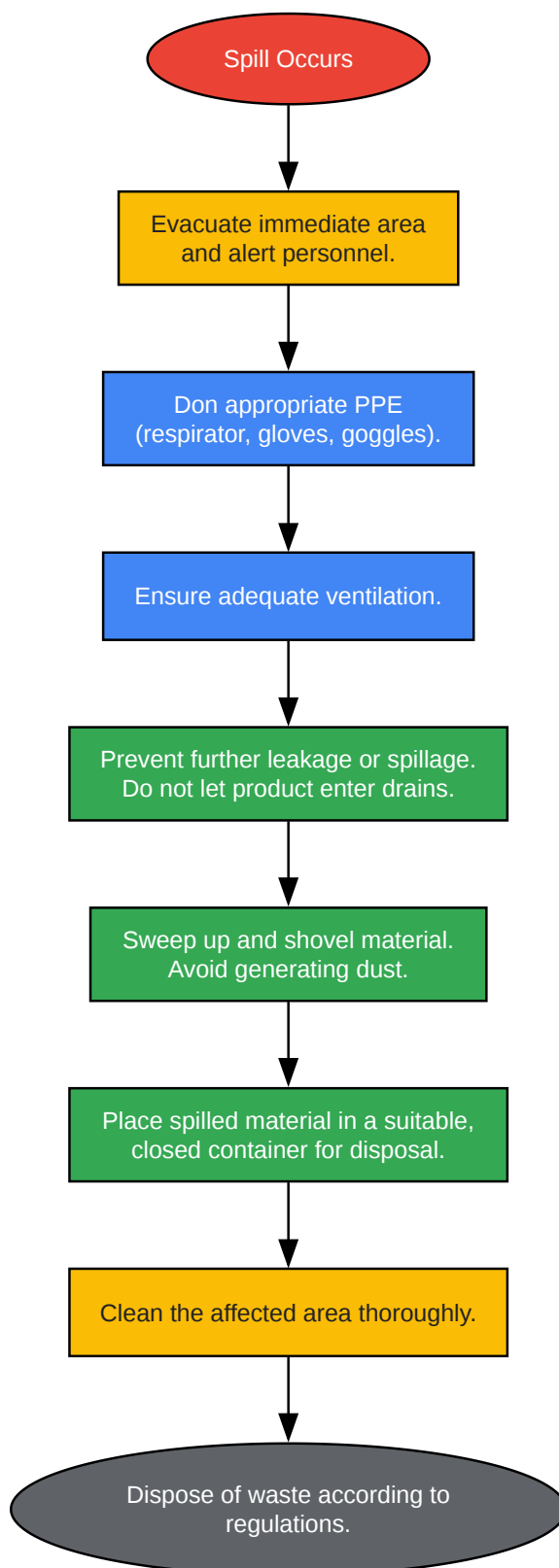
Figure 2: First-aid decision workflow for different exposure routes.

4.2. Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Special Hazards: Hazardous decomposition products formed under fire conditions may include carbon oxides and nitrogen oxides (NOx).[8]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[6][8]

4.3. Accidental Release Measures

In the event of a spill, follow the procedure outlined below.



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Figure 3: Step-by-step procedure for responding to an accidental spill.

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[4] Dispose of contents and containers to an approved waste disposal plant in accordance with local, regional, and national regulations.[5][6] Do not empty into drains.[4][9]

Toxicological Information

- **Eye Damage:** The compound is classified as causing serious eye damage (H318).[1] Contact can cause burns and irreversible injury.
- **Skin Irritation:** It is reported to cause skin irritation (H315).[2] Prolonged contact may lead to burns.
- **Respiratory Irritation:** May cause respiratory tract irritation (H335).[2] Dust inhalation should be avoided.
- **Experimental Protocols:** Detailed toxicological studies and experimental protocols for this specific compound are not available in the public domain safety documents. The hazard classifications are based on data from similar compounds and computational models.

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